

1-Bromo-5-methoxy-2,4-dinitrobenzene: A Technical Safety and Handling Guide

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Compound of Interest

Compound Name: 1-Bromo-5-methoxy-2,4-dinitrobenzene

Cat. No.: B188455

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No specific Safety Data Sheet (SDS) for **1-Bromo-5-methoxy-2,4-dinitrobenzene** is publicly available. The following guide is compiled from data on structurally similar compounds, including 1-bromo-2,4-dinitrobenzene and other aromatic nitro compounds. All safety and handling procedures should be conducted with the utmost caution, and a thorough risk assessment should be performed by qualified personnel before commencing any work with this chemical.


Executive Summary

1-Bromo-5-methoxy-2,4-dinitrobenzene is a specialized chemical probe used in biochemical research, notably as a selective inhibitor of the yeast Endoplasmic Reticulum Oxidase 1 (ERO1). Due to the presence of nitro groups and a bromine atom on an aromatic ring, this compound is predicted to be hazardous. This guide provides a comprehensive overview of the extrapolated safety and handling precautions necessary for the safe use of this compound in a laboratory setting. All quantitative data is presented in tabular format for clarity, and detailed experimental protocols and logical workflows are provided.


Hazard Identification and Classification

Based on data from analogous compounds, **1-Bromo-5-methoxy-2,4-dinitrobenzene** is anticipated to possess the following hazards.

Pictograms (Predicted):

 alt text

 alt text

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Signal Word (Predicted): Danger

Predicted Hazard Statements:

- Toxic if swallowed, in contact with skin, or if inhaled.[1]
- Causes severe skin burns and eye damage.[1]
- May cause an allergic skin reaction.
- May be harmful to aquatic life with long-lasting effects.

Precautionary Statements (Recommended):

- Do not breathe dust/fume/gas/mist/vapors/spray.
- Wash face, hands, and any exposed skin thoroughly after handling.
- Wear protective gloves/protective clothing/eye protection/face protection.
- Use only outdoors or in a well-ventilated area.
- Avoid release to the environment.

Physical and Chemical Properties

Property	Data for 1-Bromo-5-methoxy-2,4-dinitrobenzene (Predicted)	Data for 1-Bromo-2,4-dinitrobenzene (Reference)
Molecular Formula	C ₇ H ₅ BrN ₂ O ₅	C ₆ H ₃ BrN ₂ O ₄ [2]
Molecular Weight	277.03 g/mol	247.00 g/mol [2]
Appearance	Solid (Predicted)	Yellow Crystalline Solid [3]
Melting Point	Not available	71-73 °C [3]
Boiling Point	Not available	Not available
Solubility	Not available	Partly miscible in water [3]

Handling and Storage

4.1 Safe Handling:

- Engineering Controls: Work in a well-ventilated laboratory, preferably within a certified chemical fume hood.[\[4\]](#)[\[5\]](#) Ensure that eyewash stations and safety showers are readily accessible.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and chemical safety goggles.[\[4\]](#)[\[5\]](#)
- Hygiene: Do not eat, drink, or smoke in the laboratory.[\[4\]](#)[\[5\]](#) Wash hands thoroughly after handling the compound, even if gloves were worn.
- Procedural: Avoid the formation of dust and aerosols.[\[4\]](#) Use non-sparking tools and avoid sources of ignition, as polynitro aromatic compounds can be explosive.[\[5\]](#)

4.2 Safe Storage:

- Conditions: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[4\]](#)
- Containers: Keep containers tightly closed and properly labeled.[\[4\]](#)

Emergency Procedures

5.1 First-Aid Measures:

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[5\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[\[1\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[1\]](#)[\[4\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[1\]](#)[\[5\]](#)

5.2 Accidental Release Measures:

- Personal Precautions: Evacuate personnel from the area. Wear appropriate PPE, including respiratory protection. Avoid breathing dust.
- Environmental Precautions: Prevent the chemical from entering drains, sewers, or waterways.
- Containment and Cleanup: For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal. For large spills, dike the area to prevent spreading.

Experimental Protocol: Preparation of a Stock Solution

This protocol outlines the steps for safely preparing a stock solution of **1-Bromo-5-methoxy-2,4-dinitrobenzene**.

- Risk Assessment: Before starting, perform a comprehensive risk assessment for all chemicals and procedures involved.

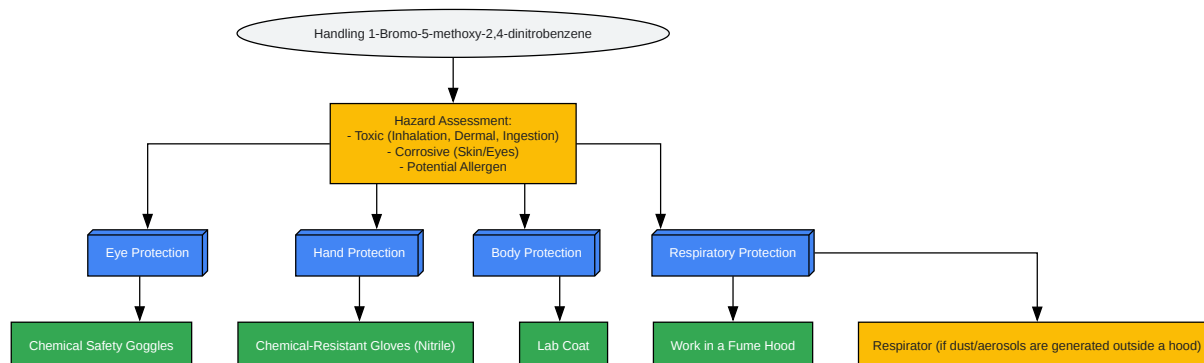
- PPE: Don a lab coat, chemical safety goggles, and nitrile gloves.
- Work Area Preparation: Ensure the chemical fume hood is operational. Place an absorbent bench liner on the work surface.
- Weighing: Tare a clean, dry vial on an analytical balance. Carefully weigh the desired amount of **1-Bromo-5-methoxy-2,4-dinitrobenzene** into the vial using a spatula. Avoid creating dust.
- Solvent Addition: In the fume hood, add the appropriate solvent to the vial using a calibrated pipette.
- Dissolution: Cap the vial securely and mix by gentle inversion or vortexing until the solid is completely dissolved.
- Labeling: Clearly label the stock solution with the compound name, concentration, solvent, date of preparation, and your initials.
- Storage: Store the stock solution in a cool, dark, and well-ventilated area, following the storage guidelines in Section 4.2.
- Waste Disposal: Dispose of all contaminated materials (e.g., weigh boats, pipette tips, gloves) in a designated hazardous waste container.
- Cleanup: Wipe down the work area with an appropriate solvent and decontaminate all equipment used. Wash hands thoroughly.

Visualizations



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Caption: Workflow for responding to a chemical spill.



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Caption: Logic for selecting appropriate PPE.

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